

Disposal & Handling Guide: 3-(Methylsulfanyl)-2-oxopropanoic Acid

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Compound of Interest

Compound Name: 3-(Methylsulfanyl)-2-oxopropanoic acid

CAS No.: 18542-43-3

Cat. No.: B14712154

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CAS Number: 18542-43-3 Synonyms: 3-Methylthiopyruvate; S-Methyl-3-mercaptopyruvate; 3-Methylthio-2-oxopropanoic acid Formula: $C_4H_6O_3S$ Molecular Weight: 134.15 g/mol

Executive Summary & Safety Profile

3-(Methylsulfanyl)-2-oxopropanoic acid is an

-keto acid analog of cysteine/methionine metabolites. Unlike its more common homolog (KMTB), this 3-carbon chain compound presents specific stability and handling challenges. It is corrosive, possesses a potent sulfur stench, and is prone to decarboxylation or oxidation if mishandled.

Immediate Hazard Classification:

- Corrosive (Skin/Eye): Acidic nature (pKa 2.5–3.0).
- Stench: Volatile organic sulfur compounds (VOSCs) are detectable at ppb levels.

- Reactivity: Incompatible with strong oxidizers (risk of exothermic sulfoxide formation) and strong bases (vigorous neutralization).

Physicochemical Properties & Identification

Property	Data	Operational Implication
Appearance	Yellowish liquid or low-melting solid	Viscosity changes with temperature; ensure warm water bath if solid before transfer.
Solubility	Soluble in water, ethanol, DMSO	Aqueous spills can be diluted; organic spills require solvent-compatible absorbents.
Acidity	Acidic (-keto acid)	Do not mix with bleach (NaOCl) directly; releases Chlorine gas ().
Stability	Labile	Keep cold (-20°C) for storage; dispose of if dark/viscous (polymerization).
Odor	Strong Sulfurous (Cabbage/Rotten)	Double-containment required. Fume hood mandatory.

Operational Disposal Procedures

A. Pre-Disposal Assessment

Before acting, determine the waste category.^[1] This compound is typically classified as D002 (Corrosive) and potentially ignitable depending on the solvent carrier.

B. Small-Scale Disposal (< 50 mL/g)

For laboratory bench waste, residual vials, or reaction byproducts.

- Preparation:

- Perform all work in a functioning chemical fume hood.
- PPE: Nitrile gloves (double gloved recommended), safety goggles, lab coat.
- Neutralization (The "Safe-pH" Protocol):
 - Goal: Convert the volatile acid into a non-volatile salt (Sodium 3-methylthiopyruvate) to reduce vapor pressure and corrosivity.
 - Step 1: Prepare a 5% Sodium Bicarbonate () or dilute Sodium Hydroxide () solution in a beaker.
 - Step 2: Slowly add the **3-(methylsulfanyl)-2-oxopropanoic acid** to the base solution.
 - Caution:
evolution will occur with bicarbonate.
 - Step 3: Check pH. Aim for pH 6–8.^[1]
- Odor Control (Optional but Recommended):
 - Once neutralized (pH > 7), trace amounts of bleach (1-2%) can be added to oxidize the sulfur group to a sulfoxide, reducing odor.
 - CRITICAL WARNING: NEVER add bleach to the acidic form. Acid + Bleach = Chlorine Gas.
- Containerization:
 - Transfer the neutralized solution into a waste container labeled "High BTU Organic Waste" or "Sulfur-Containing Organic Waste."
 - Do not mix with heavy metal waste streams.

C. Large-Scale/Stock Disposal (> 100 mL/g)

For expired stock bottles or bulk synthesis waste.

- **Do Not Bulking:** Do not attempt to neutralize large volumes in the lab due to heat generation.
- **Segregation:** Keep the original container if intact. If the seal is compromised, place the entire bottle into a larger chemically resistant container (overpack) with vermiculite or charcoal-impregnated absorbent pads.
- **Labeling:** Clearly mark "Contains Organic Sulfur – Stench – Corrosive."
- **Disposal Path:** Route directly to professional chemical waste services for Incineration with Scrubber. This ensures complete destruction of the carbon backbone and capture of emissions.

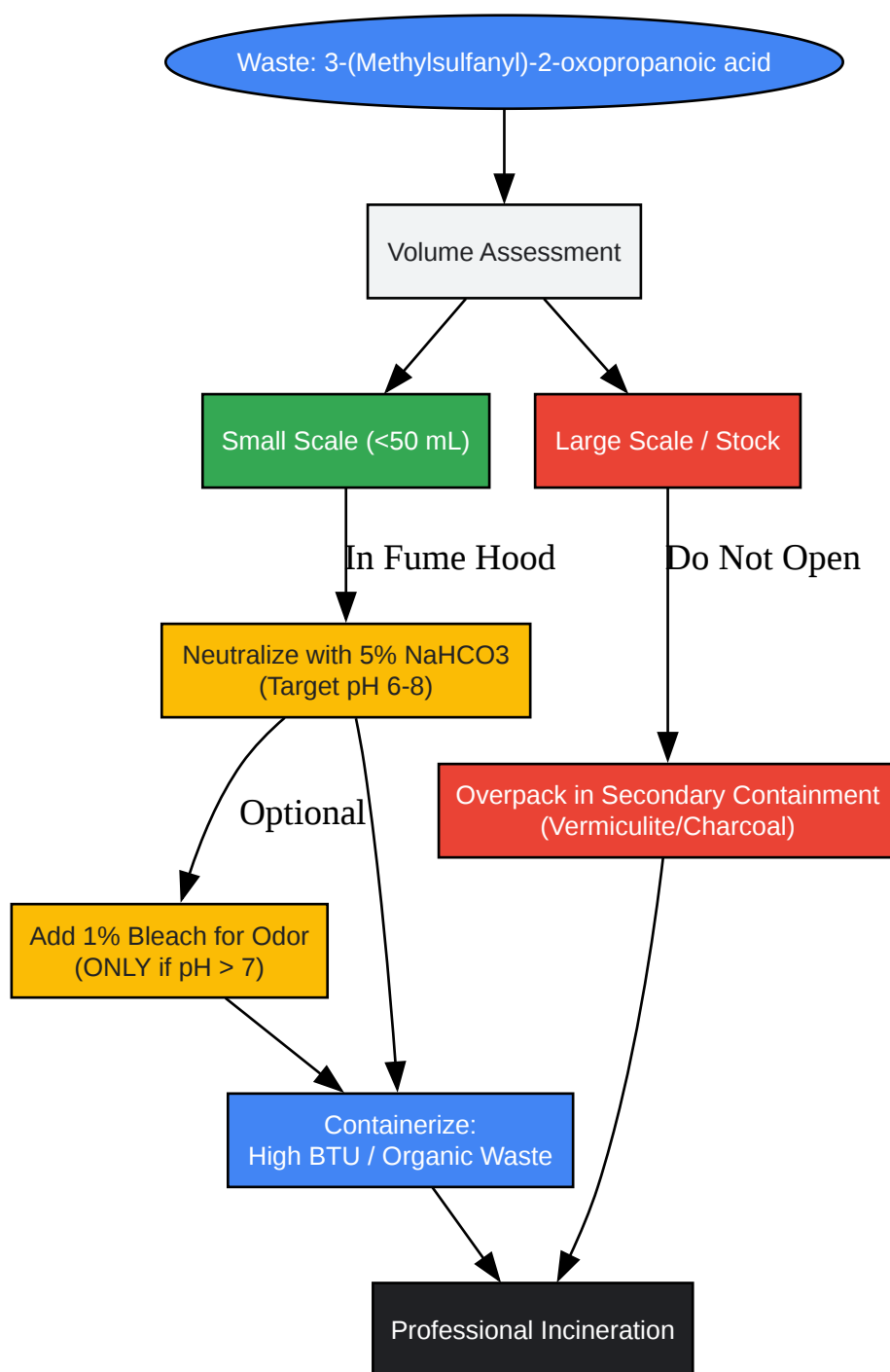
Emergency Response: Spill Cleanup

Scenario: A 20mL vial drops and shatters inside the fume hood.

- **Evacuate & Ventilate:** Ensure hood sash is at the lowest working position. Alert lab personnel.
- **Absorb:** Cover the spill immediately with Spill-X-A (acid neutralizer) or dry sand/vermiculite.
 - **Avoid:** Paper towels (high surface area increases stench evaporation).
- **Neutralize:** If using sand, sprinkle solid sodium bicarbonate over the absorbent.
- **Collect:** Scoop material into a wide-mouth jar.
- **Decontaminate:** Wipe the surface with a 10% bleach solution **ONLY AFTER** the bulk acid has been removed and the surface pH is checked.

Visual Workflows

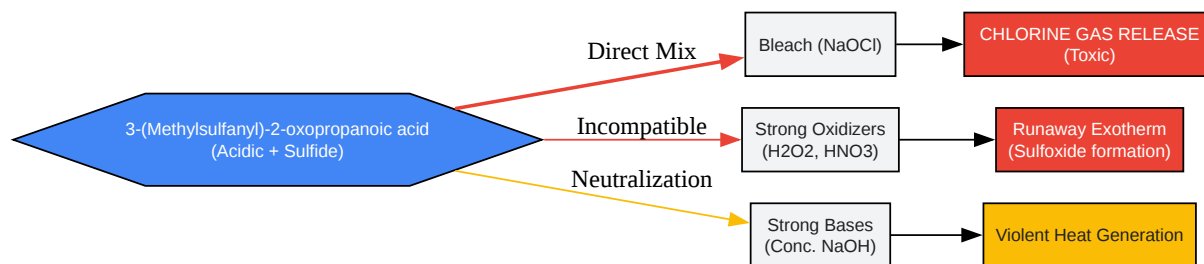
Diagram 1: Disposal Decision Logic



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Caption: Decision matrix for safe disposal based on volume, prioritizing neutralization for small amounts and containment for bulk stock.

Diagram 2: Chemical Hazard & Incompatibility



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Caption: Critical incompatibility map highlighting the risk of chlorine gas generation if mixed directly with bleach without prior neutralization.

References

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Sources

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- [2. 3-oxopropanoic acid | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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